

# Brij 35 & Enzyme Assays: Technical Support Center

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## Compound of Interest

Compound Name: PEG 23 lauryl ether

Cat. No.: B15546263

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This guide provides troubleshooting advice and answers to frequently asked questions for researchers, scientists, and drug development professionals using Brij 35 in enzyme kinetics and activity experiments.

## Frequently Asked Questions (FAQs)

Q1: What is Brij 35 and why is it used in enzyme assays?

A1: Brij 35 is a non-ionic detergent, specifically a polyoxyethylene lauryl ether.<sup>[1][2]</sup> It is considered a mild surfactant and is often used in enzyme assays to:

- Solubilize and stabilize proteins, particularly membrane proteins or enzymes prone to aggregation at low concentrations.<sup>[2][3]</sup>
- Prevent non-specific binding of enzymes to reaction vessels.
- Enhance catalytic activity for some enzymes by interacting with the enzyme itself.<sup>[4]</sup>

Q2: How does Brij 35 affect enzyme activity?

A2: The effect of Brij 35 is highly dependent on its concentration relative to its Critical Micelle Concentration (CMC), which is approximately 0.09 mM.[\[2\]](#)[\[4\]](#)

- Below or near the CMC (~0.01% or 0.08 mM): Brij 35 monomers can interact with enzymes, often leading to an increase in catalytic activity.[\[4\]](#) This may be due to the stabilization of the enzyme's active conformation.
- Above the CMC: As the concentration increases, Brij 35 forms micelles. These micelles can inhibit enzymatic activity by sequestering the enzyme or substrate, or by blocking the enzyme's active site.[\[4\]](#) At very high concentrations (e.g., 1-3%), Brij 35 can denature and completely inhibit enzymes.[\[4\]](#)

Q3: What is the optimal concentration of Brij 35 to use in my assay?

A3: The optimal concentration must be determined empirically for each specific enzyme and assay condition. While a concentration of 0.05% is commonly used in some assays, such as for Matrix Metalloproteinases (MMPs), this may not be optimal for all enzymes.[\[4\]](#) Studies have shown that the maximum catalytic activity for several MMPs occurs near the CMC of Brij 35 (~0.01% or ~90  $\mu$ M).[\[4\]](#) It is recommended to perform a concentration-response curve to find the ideal Brij 35 concentration for your specific experiment.

Q4: Can Brij 35 interfere with my protein quantification assay?

A4: Yes, detergents like Brij 35 can interfere with common protein assays.

- Dye-based assays (e.g., Bradford): Detergents can cause precipitation and affect the linearity of the assay's response.[\[5\]](#)
- Copper-based assays (e.g., BCA, Lowry): While less susceptible than dye-based assays to non-ionic detergents, interference can still occur.[\[5\]](#) If you suspect interference, you may need to dilute your sample to reduce the detergent concentration or use a detergent-compatible protein assay.[\[5\]](#)

## Troubleshooting Guide

Issue 1: Unexpected Decrease in Enzyme Activity

| Possible Cause                                     | Troubleshooting Step                                                                                                                                                                                                                                                                               |
|----------------------------------------------------|----------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Brij 35 concentration is too high (above the CMC). | Micelles may be forming and inhibiting the enzyme. <a href="#">[4]</a> Solution: Perform a dose-response experiment with varying Brij 35 concentrations, starting from below the CMC (e.g., 0.001%) to above it (e.g., 0.1%). Identify the concentration that yields maximum activity.             |
| Enzyme denaturation.                               | At very high concentrations (1% or higher), Brij 35 can denature proteins. <a href="#">[4]</a> Solution: Lower the Brij 35 concentration significantly. Check enzyme stability over time in the chosen buffer.                                                                                     |
| Substrate sequestration.                           | Micelles may be trapping the substrate, making it unavailable to the enzyme. <a href="#">[4]</a> This can manifest as a form of competitive inhibition. Solution: Analyze the kinetics. If inhibition is observed, consider if it is mixed-type, which can occur with Brij 35. <a href="#">[4]</a> |

## Issue 2: Unexpected Increase in Enzyme Activity or High Background Signal

| Possible Cause            | Troubleshooting Step                                                                                                                                                                                                                                                                                      |
|---------------------------|-----------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Enzyme activation.        | Brij 35 can act as an activator for some enzymes, such as elastases, by increasing the catalytic turnover rate (kcat) without affecting substrate binding ( $K_m$ ). <sup>[6]</sup> Solution: This may be a real and desirable effect. Characterize the kinetics to confirm the nature of the activation. |
| Fluorescence enhancement. | Brij 35 is known to enhance the fluorescence of certain dyes and compounds. <sup>[2]</sup> Solution: Run a "no enzyme" control containing Brij 35 and your substrate/probe to measure the background fluorescence. Subtract this background from your experimental readings.                              |
| Contaminated reagents.    | Commercial detergents can contain oxidizing agents or other impurities that may affect the assay. <sup>[7]</sup> Solution: Use a high-purity or "proteomic grade" Brij 35 solution with low levels of peroxides and carbonyls. <sup>[7]</sup>                                                             |

### Issue 3: Poor Reproducibility of Results

| Possible Cause                      | Troubleshooting Step                                                                                                                                                                                                                                                                                                                   |
|-------------------------------------|----------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Inconsistent Brij 35 concentration. | Small variations in detergent concentration, especially around the CMC, can lead to large changes in enzyme activity. <a href="#">[4]</a> Solution: Prepare a large stock solution of your assay buffer containing Brij 35 to use across all experiments. Ensure thorough mixing.                                                      |
| Assay buffer temperature.           | Enzyme activity is sensitive to temperature. Using ice-cold buffers can significantly slow down the reaction. <a href="#">[8]</a> Solution: Ensure all reagents, including the Brij 35-containing buffer, are equilibrated to the assay temperature (e.g., room temperature or 37°C) before starting the reaction. <a href="#">[9]</a> |
| Incomplete mixing.                  | Failure to adequately mix components after adding the enzyme can lead to inconsistent reaction rates. Solution: Gently but thoroughly mix the reaction components immediately after adding the enzyme or initiating the reaction. <a href="#">[10]</a>                                                                                 |

## Quantitative Data Summary

The following tables summarize the observed effects of Brij 35 on the kinetic parameters of various enzymes.

Table 1: Effect of Brij 35 on Matrix Metalloproteinase (MMP) Activity

| Enzyme               | Brij 35 Concentration | Observed Effect            | Kinetic Inhibition Type | Ki Value      | Reference |
|----------------------|-----------------------|----------------------------|-------------------------|---------------|-----------|
| Endometase (MMP-26)  | Near CMC (~0.01%)     | Maximum catalytic activity | -                       | -             | [4]       |
| Endometase (MMP-26)  | > CMC                 | Inhibition                 | Non-competitive         | 240 $\mu$ M   | [4]       |
| Gelatinase B (MMP-9) | > CMC                 | Inhibition                 | Mixed-type              | Not specified | [4]       |
| Matrilysin (MMP-7)   | > CMC                 | Inhibition                 | Mixed-type              | Not specified | [4]       |

| MT1-MMP | > CMC | Inhibition | Mixed-type | Not specified |[4] |

Table 2: Effect of Brij 35 on Human Elastase Activity

| Substrate                   | Brij 35 Concentration | Effect on kcat | Effect on Km | Reference |
|-----------------------------|-----------------------|----------------|--------------|-----------|
| Boc-Ala-4-nitrophenyl ester | 0.015%                | 20% Increase   | Unchanged    | [6]       |

| Methylsuccinyl-Ala-Ala-Pro-Val-4-nitroanilide | 0.015% | 40% Increase | Unchanged |[6] |

## Experimental Protocols

### General Protocol for an Enzyme Activity Assay Using Brij 35

This protocol provides a general framework. Specific concentrations, volumes, and incubation times should be optimized for the enzyme of interest.

#### 1. Reagent Preparation:

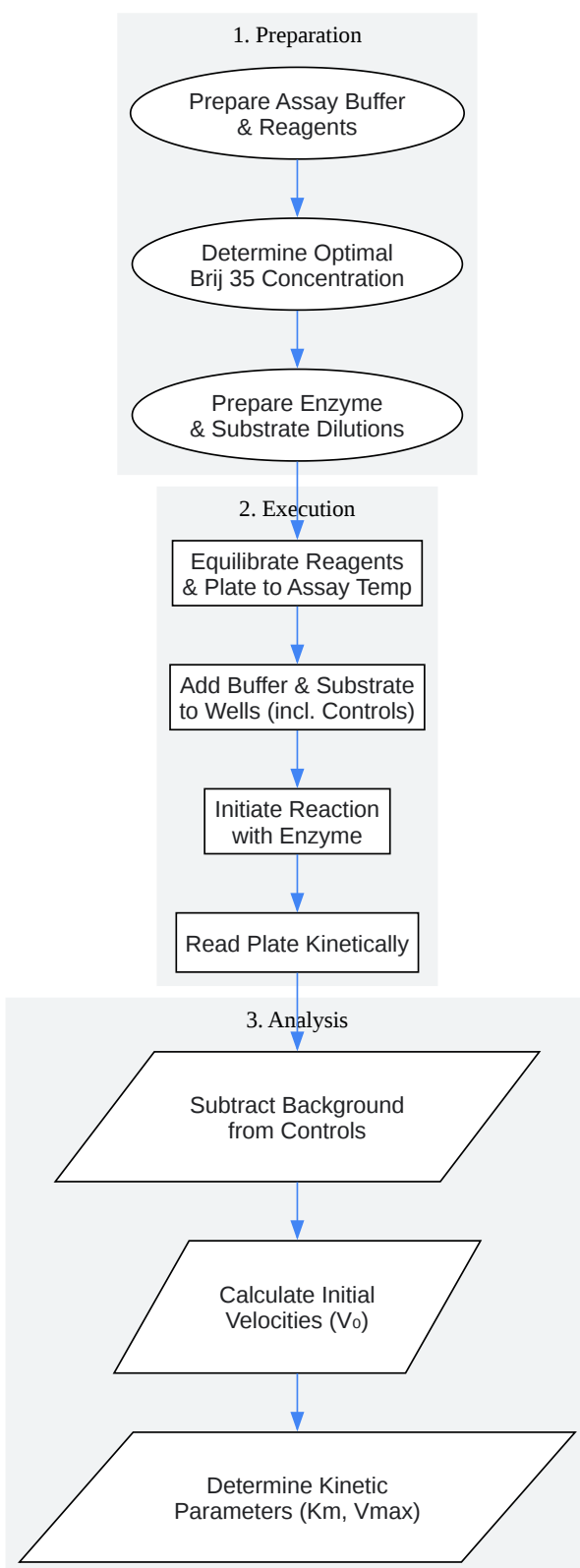
- Assay Buffer: Prepare a suitable buffer (e.g., 50 mM HEPES, pH 7.5) containing necessary salts (e.g., 0.2 M NaCl) and cofactors (e.g., 10 mM CaCl<sub>2</sub>).[\[4\]](#)
- Brij 35 Stock Solution: Prepare a 10% (w/v) stock solution of proteomic grade Brij 35 in purified water.
- Working Assay Buffer: Add Brij 35 from the stock solution to the Assay Buffer to achieve the desired final concentration (e.g., for a final concentration of 0.01%, add 10 µL of 10% Brij 35 to 9.99 mL of Assay Buffer). Ensure the buffer is at the desired reaction temperature before use.[\[9\]](#)
- Substrate Stock Solution: Dissolve the substrate in a suitable solvent (e.g., DMSO) and then dilute it in the Working Assay Buffer to the desired concentration.
- Enzyme Stock Solution: Prepare a concentrated stock of the enzyme in an appropriate storage buffer. Just before use, dilute the enzyme to the final working concentration in the ice-cold Working Assay Buffer.

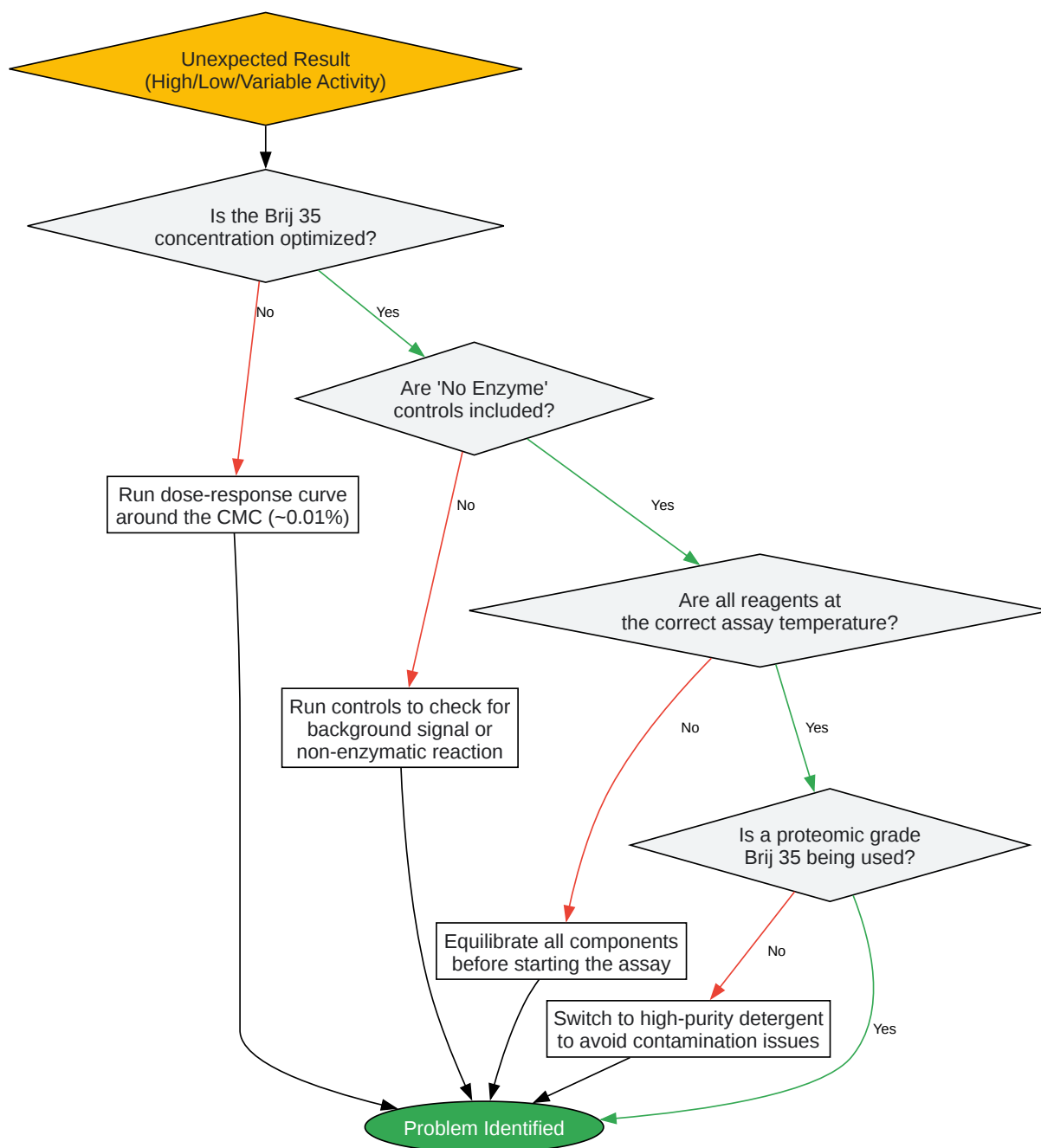
2. Assay Procedure (96-well plate format): a. Temperature Equilibration: Allow the microplate and all reagents (except the enzyme dilution) to equilibrate to the assay temperature (e.g., 25°C or 37°C).[\[8\]](#) b. Add Reagents: To each well of a suitable microplate (e.g., a black plate for fluorescence assays), add the components in the following order:

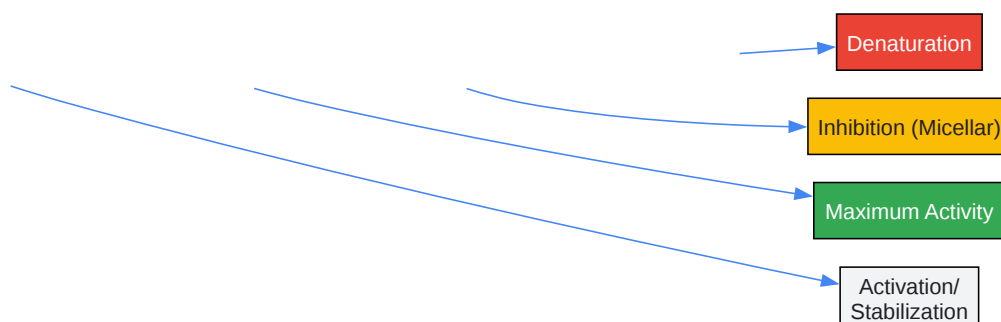
- Working Assay Buffer
- Substrate solution c. Background Control: Include "no enzyme" control wells containing buffer and substrate to measure any non-enzymatic substrate degradation or background signal. d. Initiate Reaction: Add the diluted enzyme solution to the wells to start the reaction. Mix immediately but gently (e.g., by pipetting up and down or using a plate shaker). e. Data Acquisition: Immediately place the plate in a plate reader set to the correct wavelength and temperature.[\[9\]](#) Record data at regular intervals (kinetic mode) for a predetermined amount of time. Ensure the initial linear portion of the reaction curve is captured.[\[11\]](#)

3. Data Analysis: a. Subtract the background readings (from "no enzyme" controls) from the experimental readings. b. Determine the initial reaction velocity ( $V_0$ ) from the linear slope of the product formation vs. time curve. c. Plot the reaction velocities against substrate concentrations to determine kinetic parameters like  $K_m$  and  $V_{max}$ .

## Visualizations







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